

# Technical Guide: Physicochemical Properties of N-Cbz-DL-alanine

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## Compound of Interest

Compound Name: *N*-(Benzyloxycarbonyl)-DL-alanine

Cat. No.: B554550

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of N-Cbz-DL-alanine, a crucial reagent in peptide synthesis and various other applications within drug development and scientific research. This document outlines its appearance and melting point, supported by a detailed experimental protocol for melting point determination and a logical workflow for its synthesis.

## Core Data Summary

The quantitative physicochemical data for N-Cbz-DL-alanine is summarized in the table below for easy reference and comparison.

Property	Value	Citations
Appearance	White to almost white powder or crystalline solid.	[1]
Melting Point	112.0 to 116.0 °C	[1]

## Experimental Protocols

### Determination of Melting Point

The melting point of N-Cbz-DL-alanine is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound, whereas a broad melting range often indicates the presence of impurities. The capillary method is the standard technique for determining the melting point of crystalline solids like N-Cbz-DL-alanine.[2]

#### Principle:

A small, finely powdered sample of the substance is heated in a sealed capillary tube. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

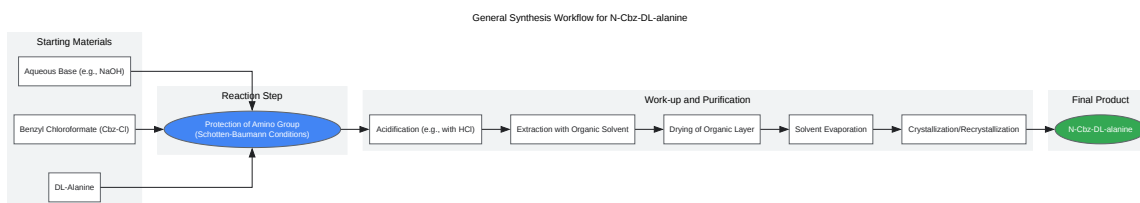
#### Procedure:

- Sample Preparation:
  - Ensure the N-Cbz-DL-alanine sample is completely dry and in a powdered form.[3] If the sample consists of coarse crystals, gently grind it into a fine powder using a mortar and pestle.[2]
  - Carefully introduce a small amount of the powdered sample into the open end of a capillary tube.
  - Tap the sealed end of the capillary tube on a hard surface to compact the sample into a column of 2-3 mm in height at the bottom of the tube.
- Melting Point Measurement:

- Place the capillary tube containing the sample into the heating block of the melting point apparatus.
- For an initial, rapid determination, heat the sample quickly to get an approximate melting point.
- Allow the apparatus to cool down to at least 20°C below the approximate melting point.
- For an accurate measurement, begin heating again at a slow, controlled rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.
- Observe the sample closely through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the initial melting point).
- Continue heating at the same slow rate and record the temperature at which the entire sample has melted into a clear liquid (the final melting point).
- The recorded range between the initial and final melting points is the melting range of the sample. For a pure substance, this range is typically narrow.<sup>[4]</sup>

## Logical Workflow Visualization

While N-Cbz-DL-alanine is not typically involved in signaling pathways, its synthesis is a fundamental process for its application in research and development. The following diagram illustrates a generalized workflow for the synthesis of N-Cbz protected amino acids.



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Caption: General synthesis workflow for N-Cbz-DL-alanine.

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## References

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